

Application Notes and Protocols for ER PhotoFlipper 32 (ER Flipper-TR®)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ER PhotoFlipper 32

Cat. No.: B12365427

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

The endoplasmic reticulum (ER) is a critical organelle responsible for protein synthesis, folding, and transport, as well as lipid metabolism and calcium homeostasis. Disruptions in ER function can lead to the accumulation of misfolded proteins, a condition known as ER stress, which is implicated in a variety of diseases, including neurodegenerative disorders, metabolic diseases, and cancer.[1][2] The physical state of the ER membrane, including its tension, is increasingly recognized as a key regulator of its function.

ER PhotoFlipper 32, commercially known as ER Flipper-TR®, is a fluorescent probe specifically designed to investigate the membrane tension of the endoplasmic reticulum in living cells.[3][4][5] This innovative tool provides researchers with the ability to quantitatively measure changes in ER membrane tension, offering insights into the intricate relationship between membrane biophysics and cellular signaling pathways. ER Flipper-TR® is a valuable asset for studying the mechanisms of ER stress and for the development of novel therapeutics targeting ER-related pathologies.

The probe consists of a Flipper fluorophore, which is a mechanosensitive molecule that changes its fluorescence lifetime in response to alterations in the lipid bilayer's organization. An ER-targeting moiety ensures its specific localization to the endoplasmic reticulum. The fluorescence lifetime of ER Flipper-TR® is measured using Fluorescence Lifetime Imaging

Microscopy (FLIM), a powerful technique that provides quantitative information about the probe's local environment.

Product Information

Property	Specification	Reference
Product Name	ER Flipper-TR®	
Target	Endoplasmic Reticulum (ER) Membrane	
Readout	Fluorescence Lifetime	
Excitation Wavelength	~488 nm	
Emission Wavelength	575 - 625 nm	
Instrumentation	Fluorescence Lifetime Imaging Microscope (FLIM)	

Applications in Drug Development

The ability to measure ER membrane tension opens up new avenues for drug discovery and development.

- **High-Throughput Screening:** ER Flipper-TR® can be employed in high-throughput screening campaigns to identify compounds that modulate ER membrane tension. Such compounds could be potential therapeutic agents for diseases associated with ER stress.
- **Mechanism of Action Studies:** For compounds known to affect ER function, ER Flipper-TR® can be used to investigate whether their mechanism of action involves alterations in membrane tension.
- **Assessing Drug-Induced ER Stress:** Many therapeutic agents can induce ER stress as a side effect. ER Flipper-TR® can be used to assess the impact of drug candidates on ER membrane integrity and to identify compounds with a more favorable safety profile.
- **Neurodegenerative Diseases:** The accumulation of misfolded proteins in neurodegenerative diseases like Alzheimer's and Parkinson's is closely linked to ER stress. ER Flipper-TR® can

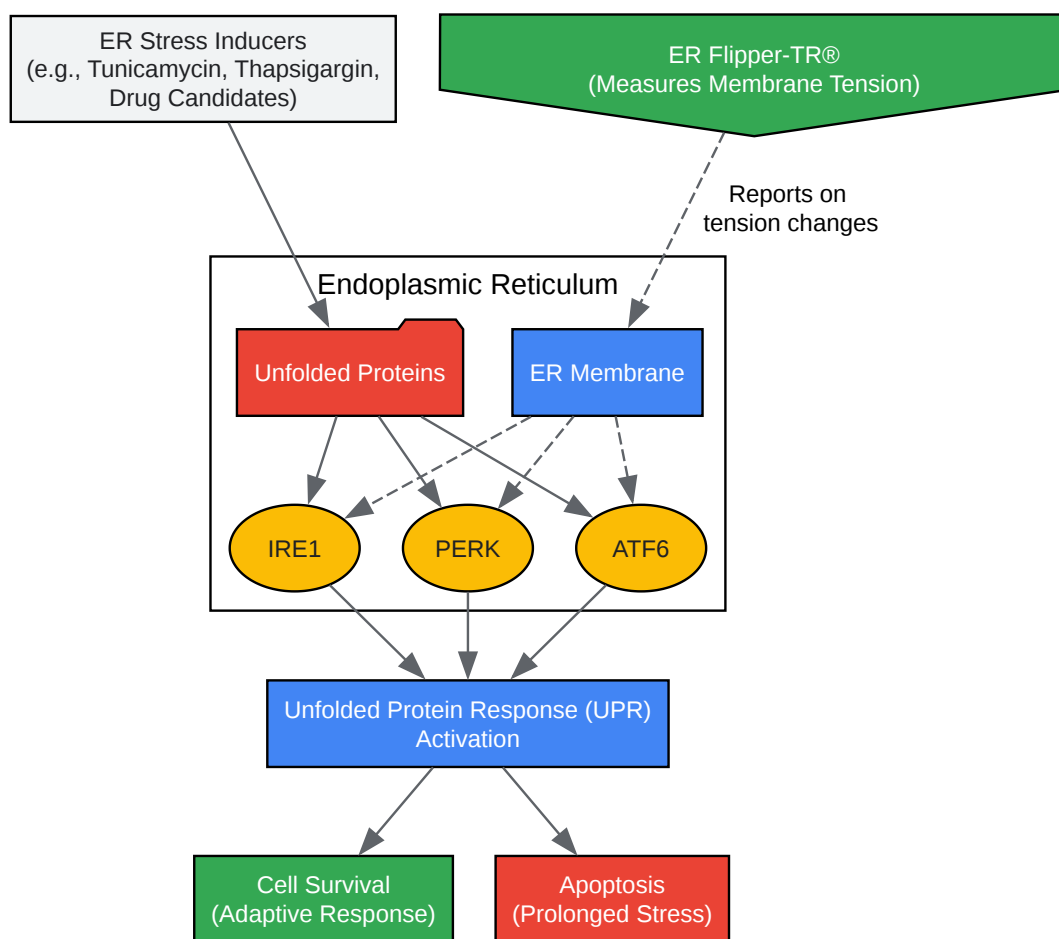
be used to study how ER membrane tension is affected in cellular models of these diseases and to screen for drugs that can restore ER homeostasis.

- **Cancer Research:** Cancer cells often exhibit elevated levels of ER stress due to their high proliferation rate and protein synthesis demands. ER Flipper-TR® can be utilized to investigate the role of ER membrane tension in cancer cell survival and to evaluate the efficacy of cancer therapies that target the ER.

Signaling Pathways

Changes in ER membrane tension are thought to influence key signaling pathways, particularly the Unfolded Protein Response (UPR). The UPR is a set of adaptive signaling pathways that are activated upon ER stress to restore ER homeostasis. However, prolonged or severe ER stress can lead to apoptosis.

The three main branches of the UPR are initiated by the ER-transmembrane sensors IRE1, PERK, and ATF6. Alterations in ER membrane tension could potentially modulate the activity of these sensors, thereby influencing downstream signaling.



[Click to download full resolution via product page](#)

Caption: ER Membrane Tension and the Unfolded Protein Response.

Experimental Protocols

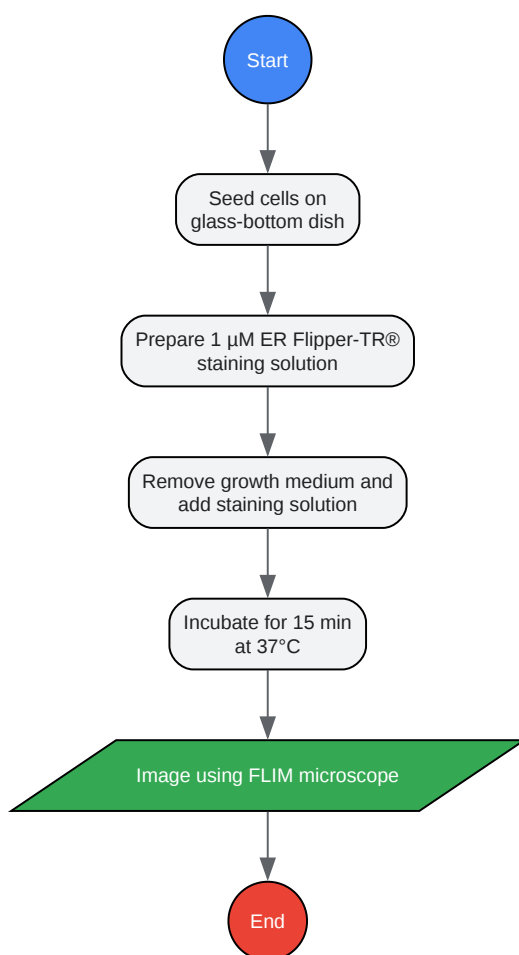
Reagent Preparation

- **ER Flipper-TR® Stock Solution (1 mM):** Dissolve the contents of one vial of ER Flipper-TR® (35 nmol) in 35 µL of anhydrous DMSO. Store the stock solution at -20°C for up to 3 months.
- **Cell Culture Medium:** Use the appropriate complete cell culture medium for your cell line. For imaging, it is recommended to use a phenol red-free medium to reduce background fluorescence.

Cell Staining Protocol

This protocol has been optimized for HeLa cells and may require optimization for other cell lines.

- **Cell Seeding:** Seed cells on glass-bottom dishes or coverslips suitable for high-resolution microscopy. Allow the cells to adhere and reach the desired confluency.
- **Preparation of Staining Solution:** Shortly before use, dilute the 1 mM ER Flipper-TR® stock solution to a final concentration of 1 μ M in pre-warmed cell culture medium. If low signal is observed, the concentration can be increased up to 2-3 μ M.
- **Cell Staining:** Remove the growth medium from the cells and add the staining solution.
- **Incubation:** Incubate the cells for 15 minutes at 37°C in a humidified atmosphere with 5% CO₂.
- **Imaging:** The cells are now ready for FLIM imaging. It is not necessary to wash out the probe as it is only fluorescent when inserted into a membrane.



[Click to download full resolution via product page](#)

Caption: ER Flipper-TR® Staining Workflow.

Fluorescence Lifetime Imaging Microscopy (FLIM)

FLIM is a specialized microscopy technique that measures the decay rate of fluorescence, which is sensitive to the local environment of the fluorophore.

- Instrumentation: A confocal or multiphoton microscope equipped with a pulsed laser and time-correlated single photon counting (TCSPC) electronics is required.
- Excitation: Use a pulsed laser at approximately 488 nm.
- Emission: Collect the fluorescence signal through a 575-625 nm bandpass filter.

- **Data Acquisition:** Acquire FLIM data with sufficient photon counts per pixel to ensure accurate lifetime measurements.

Data Analysis Protocol

- **Data Fitting:** The fluorescence decay curve for each pixel is typically fitted with a double-exponential decay model to extract two lifetime components (τ_1 and τ_2).
- **Lifetime Component Selection:** The longer lifetime component (τ_1), which has a higher amplitude, is used to report on membrane tension. This value typically ranges from 2.8 to 7.0 ns.
- **Data Interpretation:** An increase in the fluorescence lifetime of ER Flipper-TR® corresponds to an increase in membrane tension, while a decrease in lifetime indicates a decrease in membrane tension.
- **Software:** Several software packages are available for FLIM data analysis, including commercial software provided by microscope manufacturers and open-source options like TIMP for R.

Quantitative Data

The following table summarizes representative quantitative data for ER Flipper-TR®.

Condition	Cell Type	Average Fluorescence Lifetime (τ_1)	Observation	Reference
Basal	HeLa	~3.4 ns	Baseline ER membrane tension.	
ER Tubules	HeLa	~4.1 ns	Higher membrane tension in ER tubules.	
ER Sheets	HeLa	3.2 - 3.8 ns	Lower membrane tension in ER sheets.	
Hyperosmotic Shock (0.5 M sucrose)	HeLa	Decrease of 0.2 - 0.5 ns	Reduced ER membrane tension.	

Troubleshooting

- Low Signal:
 - Increase the concentration of ER Flipper-TR® in the staining solution (up to 2-3 μ M).
 - Ensure that the DMSO used to prepare the stock solution is anhydrous.
 - If using serum-containing medium, consider staining in serum-free medium to improve labeling efficiency.
- Phototoxicity:
 - Minimize the laser power and exposure time during imaging.
 - Use a sensitive detector to reduce the required excitation intensity.

- Inconsistent Lifetime Values:
 - Ensure that sufficient photon counts are collected for accurate lifetime fitting.
 - Verify the calibration of the FLIM system.
 - Be aware that changes in membrane lipid composition can also affect the fluorescence lifetime of ER Flipper-TR®.

Conclusion

ER PhotoFlipper 32 (ER Flipper-TR®) is a powerful tool for the quantitative analysis of ER membrane tension in living cells. Its application in drug discovery and the study of ER-related diseases provides a novel approach to understanding the complex interplay between membrane biophysics and cellular signaling. The detailed protocols and data analysis guidelines provided in these application notes will enable researchers to effectively utilize this innovative probe to advance their scientific investigations.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Endoplasmic Reticulum Stress in Disease Pathogenesis - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Measuring ER stress and the unfolded protein response using mammalian tissue culture system - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. spirochrome.com [spirochrome.com]
- 4. Endoplasmic reticulum stress: signaling the unfolded protein response - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. ER Flipper-TR® - ER specific membrane tension probe - spirochrome [spirochrome.com]
- To cite this document: BenchChem. [Application Notes and Protocols for ER PhotoFlipper 32 (ER Flipper-TR®)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12365427#er-photoflipper-32-experimental-protocol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com